

best practices for long-term storage of (1S,2S)-ML-SI3

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Compound of Interest

Compound Name: (1S,2S)-ML-SI3

Cat. No.: B3164323

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Technical Support Center: (1S,2S)-ML-SI3

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of (1S,2S)-ML-SI3.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid (1S,2S)-ML-SI3?

For long-term storage, solid (1S,2S)-ML-SI3 should be stored at -20°C for up to several years.
[1] For short-term storage, such as days to weeks, it can be kept at 0-4°C.[1] It is also recommended to store the compound in a dry, dark place.[1]

Q2: How should I store stock solutions of (1S,2S)-ML-SI3?

The storage conditions for stock solutions depend on the temperature and desired storage duration. For up to 6 months, it is recommended to store stock solutions at -80°C.[2][3] For shorter periods of up to 1 month, storage at -20°C is acceptable.[2][3] It is crucial to protect the solutions from light.[2][4] To prevent degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use vials.

Q3: What is the shelf-life of (1S,2S)-ML-SI3?

When stored correctly as a solid powder at -20°C, (1S,2S)-ML-SI3 has a shelf life of over 2 years.[1] Stock solutions are stable for up to 6 months at -80°C and 1 month at -20°C.[2][3][5]

Q4: Are there any specific handling instructions I should be aware of?

Yes, it is important to avoid inhalation of any dust or vapors and to ensure good ventilation in the workspace.^[6] When preparing solutions, especially with DMSO, it is recommended to use fresh, anhydrous DMSO as it can be hygroscopic, and moisture can reduce the solubility of the compound.^{[5][7]} For in vivo experiments, it is best to prepare the working solution fresh on the day of use.^[3]

Q5: What are the signs of degradation of **(1S,2S)-ML-SI3**?

While visual signs may not always be apparent, a decrease in the compound's biological activity in your experiments can be an indicator of degradation. If you observe inconsistent or diminished effects compared to previous experiments with a fresh batch of the compound, degradation may have occurred.

Data Presentation

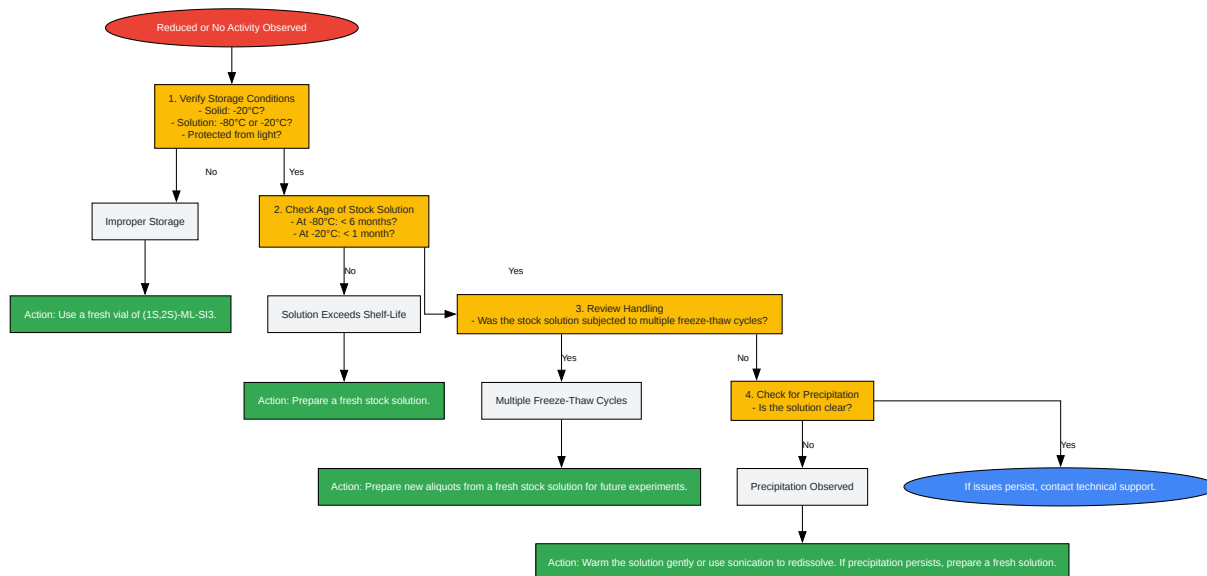
Table 1: Recommended Storage Conditions for **(1S,2S)-ML-SI3**

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	-20°C	Long-term (years)	Keep dry and protected from light. ^[1]
Solid Powder	4°C	Short-term (days to weeks)	Keep dry and protected from light. ^[1] ^[4]
Stock Solution	-80°C	Up to 6 months	Protect from light; aliquot to avoid freeze-thaw cycles. ^[2] ^{[3][5]}
Stock Solution	-20°C	Up to 1 month	Protect from light; aliquot to avoid freeze-thaw cycles. ^[2] ^{[3][5]}

Troubleshooting Guide

Issue: I am observing reduced or no activity of **(1S,2S)-ML-SI3** in my assay.

This is a common issue that can arise from several factors related to the storage and handling of the compound. Follow the troubleshooting workflow below to identify the potential cause.



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Caption: Troubleshooting workflow for reduced activity of **(1S,2S)-ML-SI3**.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(1S,2S)-ML-SI3** (Molecular Weight: 429.58 g/mol) in DMSO.

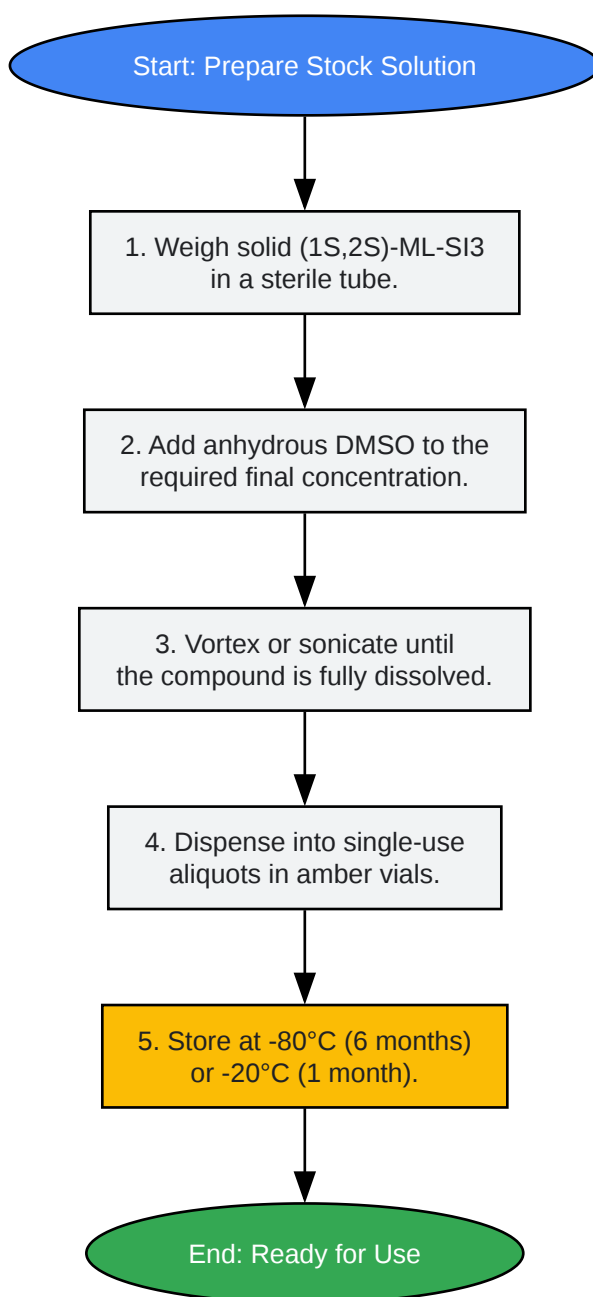
Materials:

- **(1S,2S)-ML-SI3** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Procedure:

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **(1S,2S)-ML-SI3**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.296 mg of the compound.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the weighed compound. For a 10 mM solution with 4.296 mg, add 1 mL of DMSO.
 - Vortex the tube thoroughly to ensure the compound is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[4]
- Aliquoting and Storage:

- Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, amber vials. This will minimize the number of freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^{[2][3][5]}



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Caption: Workflow for preparing and storing **(1S,2S)-ML-SI3** stock solutions.

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